

An In-depth Technical Guide to the Safety of Diethyl Methylmalonate

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Compound of Interest

Compound Name: Diethyl methylmalonate

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety data for **diethyl methylmalonate** (CAS No. 609-08-5), a key intermediate in pharmaceutical and chemical synthesis. The information is compiled from various Safety Data Sheets (SDS) and regulatory guidelines to ensure a thorough understanding of its properties and associated hazards. All quantitative data is presented in structured tables for clarity, and detailed methodologies for key safety experiments are provided.

Core Safety and Physical Properties

Diethyl methylmalonate is classified as a combustible liquid but is generally not considered a hazardous substance under GHS criteria.^{[1][2]} However, it may cause irritation to the eyes, skin, and respiratory tract upon exposure.^{[3][4]} The toxicological properties have not been fully investigated, warranting careful handling in a laboratory setting.^{[1][3][5]}

Physical and Chemical Data

The physical and chemical properties of **diethyl methylmalonate** are crucial for safe handling, storage, and use in experimental setups.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₄ O ₄	[2][5][6][7][8]
Molecular Weight	174.19 g/mol	[2][5][6][7][8]
Appearance	Clear, colorless liquid	[2][3][4]
Boiling Point	199-201 °C @ 760 mmHg	[3]
Density	1.022 g/mL at 20 °C	[7]
Specific Gravity	1.021 - 1.025 @ 20 °C	
Vapor Pressure	30 mmHg @ 17 °C	[3]
Refractive Index	1.411 - 1.415 @ 20 °C	[7][9]
Solubility	Slightly soluble in water	[3]

Fire and Explosivity Data

Understanding the flammability characteristics of **diethyl methylmalonate** is essential for preventing fire-related incidents in the laboratory. It is classified as a Category 4 Combustible Liquid.[1][5]

Parameter	Value	Source(s)
Flash Point	76 - 82 °C (169 - 180 °F) - Closed Cup	[1][7][10]
Autoignition Temperature	No data available	[1][5]
Explosion Limits	No data available	[1][5]
Suitable Extinguishing Media	Water spray, Carbon dioxide (CO ₂), Dry chemical, Alcohol-resistant foam	[1][5]
Hazardous Combustion Products	Carbon monoxide (CO), Carbon dioxide (CO ₂)	[1][3][5]

Toxicological Data

The toxicological profile indicates low acute toxicity, though comprehensive data is limited.

Test	Result	Species	Source(s)
Acute Oral LD50	> 5,000 mg/kg	Rat	

Note: Many SDS sources state that acute toxicity information is not available or that the toxicological properties have not been fully investigated.[\[1\]](#)[\[3\]](#)[\[5\]](#)

Experimental Protocols

The safety data reported in SDSs are derived from standardized experimental protocols, primarily those established by the Organisation for Economic Co-operation and Development (OECD) and ASTM International. Below are summaries of the methodologies for key safety assessments.

Acute Toxicity and Irritation Studies

OECD Guideline 420: Acute Oral Toxicity - Fixed Dose Procedure This method is designed to assess the acute toxic effects of a substance when administered orally.[\[1\]](#)[\[8\]](#) The principle is to use moderately toxic doses and avoid lethality as an endpoint.[\[6\]](#)

- **Principle:** A single sex (typically female rats) is dosed in a stepwise procedure at fixed dose levels (5, 50, 300, 2000 mg/kg).[\[1\]](#)[\[9\]](#) The test begins with a sighting study to determine the appropriate starting dose.[\[1\]](#)[\[8\]](#)
- **Procedure:** The substance is administered by gavage to fasted animals. Depending on the presence or absence of toxicity signs or mortality, further groups may be dosed at higher or lower levels.[\[1\]](#)
- **Observation:** Animals are observed for a minimum of 14 days for signs of toxicity.[\[1\]](#)[\[8\]](#) Observations include changes in skin, fur, eyes, and behavior. All animals are subjected to a gross necropsy at the end of the study.[\[9\]](#)[\[11\]](#)

OECD Guideline 404: Acute Dermal Irritation/Corrosion This test evaluates a substance's potential to cause skin irritation or corrosion.[\[10\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)

- **Principle:** The substance is applied in a single dose to a small area of the skin (approx. 6 cm²) of an albino rabbit, with untreated skin serving as a control.[\[13\]](#) A tiered testing strategy, starting with in vitro methods, is recommended to reduce animal testing.[\[15\]](#)
- **Procedure:** A 0.5 mL (liquid) or 0.5 g (solid) sample is applied to the shaved skin under a semi-occlusive patch for a 4-hour exposure period.[\[12\]](#)
- **Observation:** Skin reactions, specifically erythema (redness) and edema (swelling), are scored at 1, 24, 48, and 72 hours after patch removal.[\[12\]](#)[\[15\]](#) Observations may continue up to 14 days to assess the reversibility of effects.[\[15\]](#)

OECD Guideline 405: Acute Eye Irritation/Corrosion This guideline determines the potential for a substance to cause eye irritation or corrosion.[\[3\]](#)[\[5\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)

- **Principle:** The test substance is applied in a single dose into the conjunctival sac of one eye of an albino rabbit, with the other eye serving as a control.[\[3\]](#)[\[16\]](#)[\[17\]](#) A sequential testing strategy, starting with a single animal, is strongly recommended.[\[5\]](#)[\[16\]](#)
- **Procedure:** A 0.1 mL (liquid) or 0.1 g (solid) dose is instilled. The eyelids are gently held together for about one second. Washing the eye is generally avoided for at least 24 hours post-instillation.[\[3\]](#)[\[5\]](#)
- **Observation:** The eyes are examined at 1, 24, 48, and 72 hours.[\[16\]](#) Lesions of the cornea, iris, and conjunctiva are scored to evaluate the degree of irritation. The use of analgesics and anesthetics is recommended to minimize animal distress.[\[5\]](#)[\[16\]](#)

Physicochemical Safety Tests

ASTM D93: Flash Point by Pensky-Martens Closed Cup Tester This is the standard method for determining the flash point of combustible liquids.[\[2\]](#)[\[19\]](#)[\[20\]](#)

- **Principle:** A brass test cup is filled with the sample and closed with a lid. The sample is heated and stirred at a controlled rate. An ignition source is periodically introduced into the vapor space.[\[2\]](#)[\[21\]](#)

- Procedure: The test begins by heating the sample. The ignition source is dipped into the cup at specified temperature intervals while stirring is momentarily stopped.[2]
- Result: The flash point is the lowest temperature, corrected to a barometric pressure of 101.3 kPa, at which the application of the ignition source causes the vapors above the liquid to ignite with a distinct flash inside the cup.[2][21]

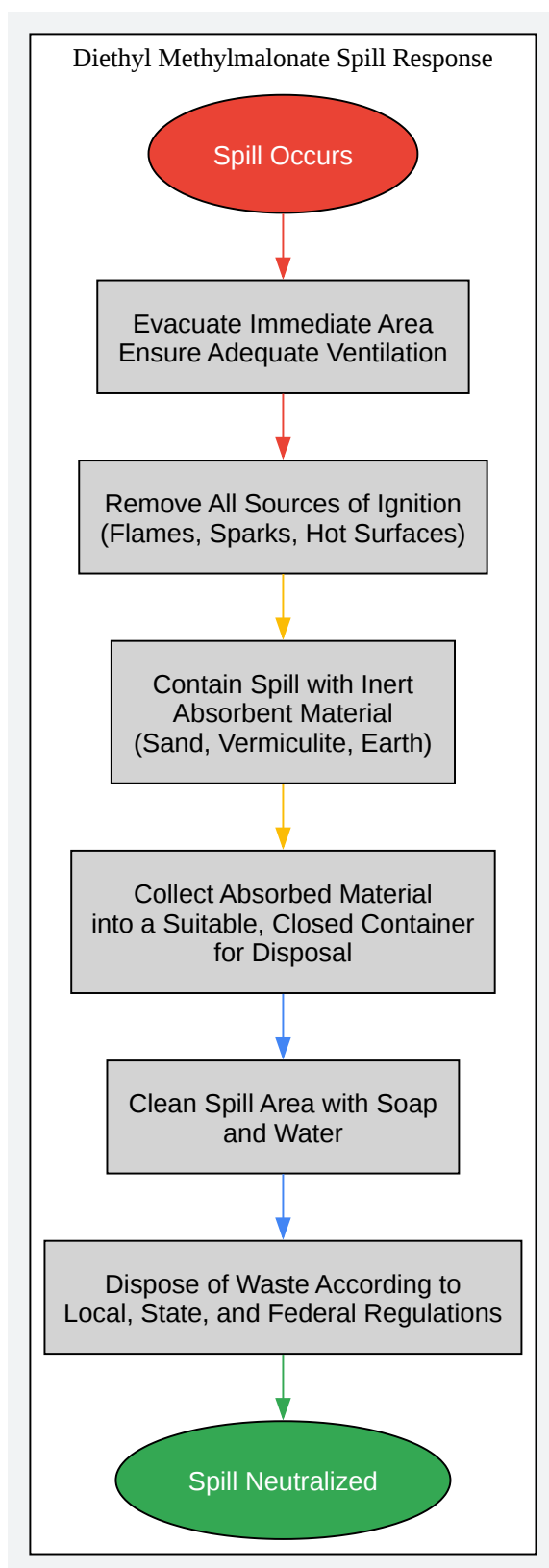
ASTM E659: Autoignition Temperature of Chemicals This method determines the lowest temperature at which a chemical will spontaneously ignite in air without an external ignition source.[22][23]

- Principle: A small, measured quantity of the substance is injected into a uniformly heated, 500-mL glass flask containing air.[22][24]
- Procedure: The flask is maintained at a set temperature. The operator observes for ignition, which is evidenced by a flame or explosion. The test is repeated at various temperatures and sample concentrations until the minimum temperature for ignition is found.[22]
- Result: The autoignition temperature is the lowest flask temperature at which ignition occurs. [22] This value is highly dependent on the test conditions, including vessel volume and pressure.[23]

Safety Procedures and Logical Workflows

Proper handling and emergency preparedness are critical when working with any chemical. The following diagrams illustrate the logical workflows for personal protection and spill response.

Caption: Recommended PPE workflow for handling **diethyl methylmalonate**.



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Caption: Logical workflow for responding to a **diethyl methylmalonate** spill.

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